

Application Note: Solvent Extraction with Ammonium O,O-Diethyl Phosphorodithioate

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Compound of Interest

Compound Name: *Ammonium O,O-diethyl dithiophosphate*

Cat. No.: *B8022399*

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Targeted Isolation of Trace Elemental Impurities & Noble Metals[1]

Executive Summary

Ammonium O,O-diethyl phosphorodithioate (CAS: 1068-22-0), often abbreviated as NH₄-DDP or ADEDTP, is a sulfur-based chelating agent. Unlike carboxylate or oxime extractants, NH₄-DDP retains high stability and extraction efficiency in strongly acidic media (0.1–10 M mineral acid).

This unique acid stability allows for the direct extraction of "soft" Lewis acids—specifically Palladium (Pd), Platinum (Pt), Mercury (Hg), Lead (Pb), Cadmium (Cd), and Copper (Cu)—from acid digests without the need for neutralization. This capability is critical for:

- Pharmaceutical Impurity Profiling (ICH Q3D): Pre-concentrating Class 1 elemental impurities from Active Pharmaceutical Ingredients (APIs).
- Catalyst Scavenging: Removing residual PGM (Platinum Group Metal) catalysts from reaction mixtures.

Chemical Foundation & Mechanism

The Ligand System

The ammonium salt serves as a stable, solid source of the diethyl dithiophosphate anion. Upon dissolution in water, it dissociates to release the ligand, which acts as a bidentate chelate.

- Formula:
- Donor Atoms: Two Sulfur atoms (S-P=S).
- Coordination Geometry: Forms stable 4-membered chelate rings with metal ions.

Mechanistic Insight (HSAB Theory)

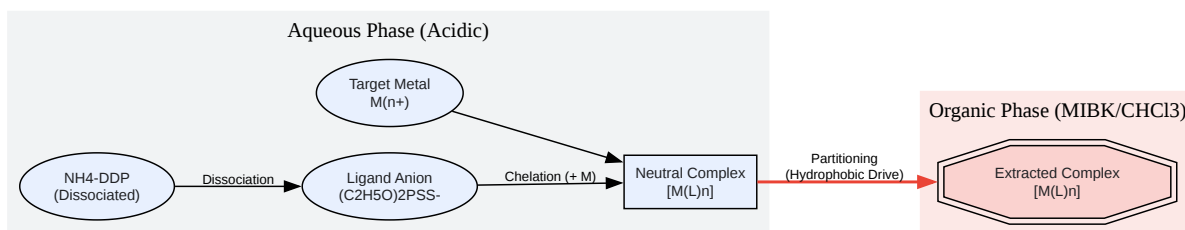
According to Pearson's Hard-Soft Acid-Base (HSAB) theory, the sulfur donors are Soft Bases. They exhibit high affinity for Soft Acids (large, polarizable cations like Hg^{2+} , Pd^{2+} , Ag^+) and Borderline Acids (Cu^{2+} , Pb^{2+}). They show negligible affinity for Hard Acids (Na^+ , Ca^{2+} , Mg^{2+} , Al^{3+}), providing inherent selectivity against common matrix salts.

Extraction Equilibrium

The extraction process involves cation exchange and chelation. Because the free acid (formed in situ in acidic media) is hydrophobic, the equilibrium is driven by the partition of the neutral metal complex into the organic phase.

- Key Driver: The hydrophobicity of the ethyl groups on the ligand forces the neutral complex into the organic solvent.
- Acid Stability: Unlike dithizone (which requires alkaline pH), dithiophosphates do not decompose in acid, allowing extraction at $\text{pH} < 1$.

Mechanistic Visualization



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Figure 1: Chelation and partitioning mechanism. The ligand captures the metal in the aqueous phase, forming a neutral lipophilic complex that rapidly transfers to the organic solvent.

Protocol 1: Trace Impurity Enrichment (ICH Q3D Compliance)

Objective: Isolate and concentrate Class 1 (Cd, Pb, As, Hg) and Class 2A (Co, V, Ni) impurities from a pharmaceutical matrix for ICP-MS analysis.

Reagents & Equipment

- Ligand Solution: 5% (w/v) Ammonium O,O-diethyl phosphorodithioate in deionized water. (Prepare fresh daily; susceptible to oxidation).
- Solvent: Methyl Isobutyl Ketone (MIBK). Note: MIBK is preferred for ICP analysis due to its clean combustion properties.
- Sample Matrix: Acid digested API (typically in 0.1 M – 1.0 M HCl or HNO₃).

Step-by-Step Methodology

- Sample Preparation:
 - Digest 0.5 g of API/Drug Product in concentrated HNO₃/HCl.

- Dilute with water to achieve a final acid concentration of approximately 0.5 M – 1.0 M. Do not neutralize.
- Ligand Addition:
 - Add 2.0 mL of the 5% NH₄-DDP solution to 50 mL of the sample solution.
 - Observation: A transient turbidity may appear as the free acid form of the ligand is generated.
- Extraction:
 - Add 10.0 mL of MIBK.
 - Shake vigorously for 5 minutes. (Kinetics are fast; equilibrium is reached < 2 mins, but 5 mins ensures robustness).
- Phase Separation:
 - Allow phases to separate (approx. 2-5 mins).
 - The Upper Phase is MIBK containing the metal impurities.
 - The Lower Phase contains the matrix (API remnants, hard cations like Na/Ca).
- Analysis:
 - Aspirate the MIBK layer directly into the ICP-OES or ICP-MS.
 - Calibration: Use organometallic standards prepared in MIBK.

Self-Validating Checkpoint

- Color Indicator: If Copper (Cu) is present, the organic layer will turn a distinct yellow-brown color. If Nickel (Ni) is present, it may appear violet/pink (concentration dependent).
- Recovery Check: Spike a blank sample with 1 ppm Cd. Recovery should be >95% in the organic phase.

Protocol 2: Scavenging Palladium Catalysts from APIs

Objective: Remove residual Palladium (Pd) from a reaction mixture using Liquid-Liquid Extraction (LLE).

Workflow

- Reaction Quench: Ensure the reaction mixture is in a biphasic system (e.g., Water/DCM or Water/Ethyl Acetate).
- Acidification: Adjust the aqueous layer to pH < 2 using HCl.
- Scavenger Addition: Add solid NH₄-DDP (approx. 5–10 equivalents relative to expected Pd content) to the biphasic mixture.
- Agitation: Stir vigorously for 30 minutes.
- Separation:
 - Pd forms a tight complex:
.
 - Unlike the trace analysis protocol, the Pd-DDP complex is highly soluble in non-polar organic solvents.
 - Note: If your API is in the organic phase, this ligand might retain Pd in the organic phase. To remove Pd from an organic API solution, use a solid-supported version of the ligand (e.g., silica-thiol) or reverse the phase by using a water-soluble dithiophosphate (less common) and washing.
 - Alternative Strategy: If the API is water-soluble (salt form), extract with MIBK+Ligand to pull Pd into the MIBK, leaving purified API in water.

Critical Parameters & Data

Extraction Efficiency vs. pH

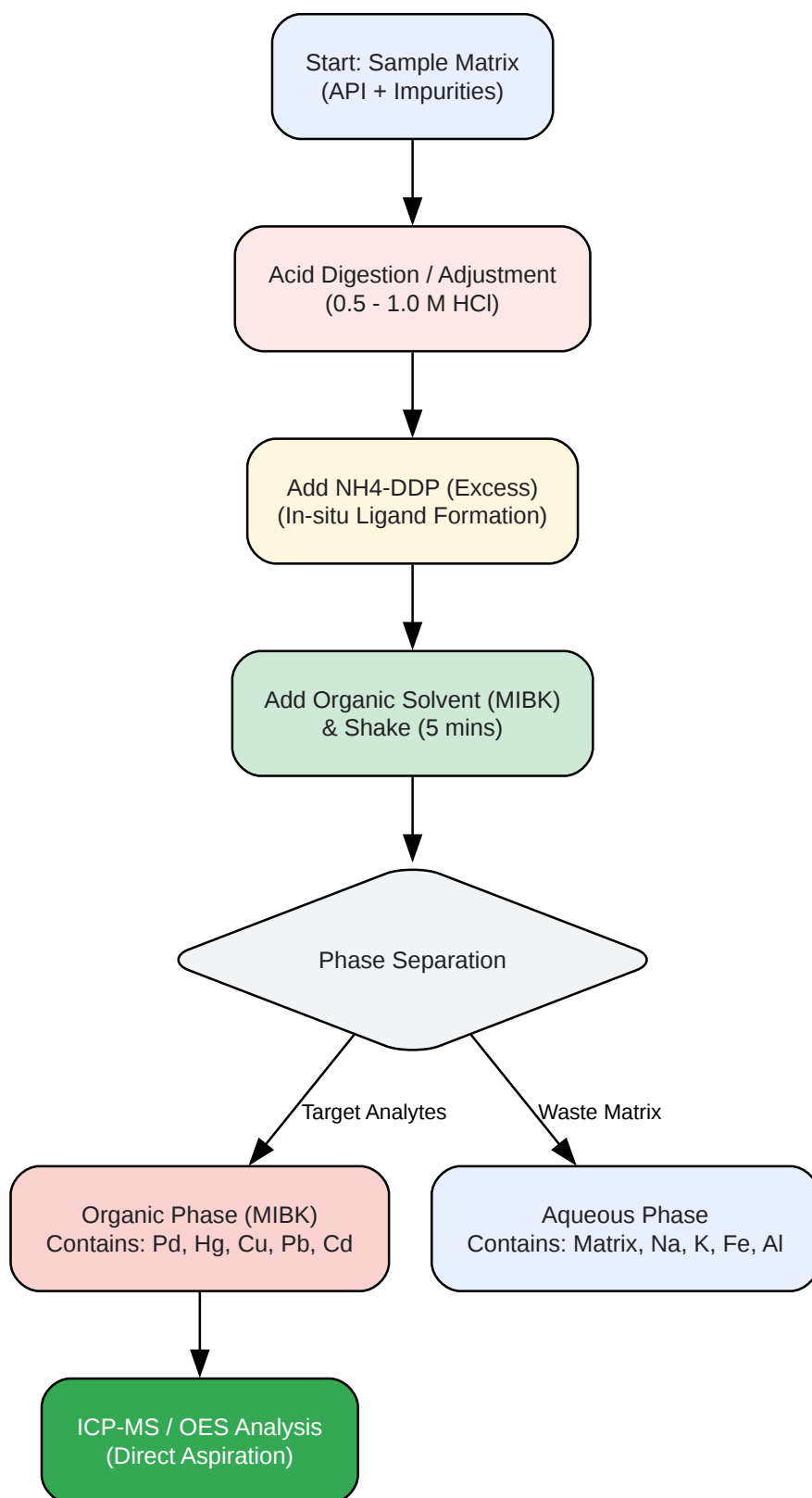
The table below illustrates the extraction efficiency () of various metals using 0.05 M NH₄-DDP in CCl₄/MIBK.

Metal Ion	pH 0.5 (1M Acid)	pH 4.0 (Weak Acid)	pH 9.0 (Alkaline)	Selectivity Note
Pd(II)	> 99%	> 99%	> 95%	Extracts from strong acid.
Hg(II)	> 99%	> 99%	> 95%	Extremely high affinity.
Cu(II)	> 98%	> 99%	> 90%	Intense yellow/brown complex.
Pb(II)	~ 85%	> 98%	< 50%	Optimal at pH 3–5.
Cd(II)	~ 60%	> 95%	< 20%	Requires mild acidity (pH 2-4).
Zn(II)	< 5%	~ 40%	< 10%	Poor extraction in acid (Good for separation).
Fe(III)	< 1%	< 5%	Precipitates	Excellent rejection of Iron.

Solvent Selection Guide

- MIBK (Methyl Isobutyl Ketone): Best for analytical applications (ICP-MS/OES). Burns cleanly.
- Chloroform/DCM: Excellent solubility for the metal complexes. Good for preparative isolation.
- Hexane/Heptane: Good for highly hydrophobic complexes (Pd, Hg), but less efficient for borderline metals.

Experimental Workflow Diagram



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Figure 2: Workflow for Trace Metal Enrichment from Pharmaceutical Matrices.

Safety & Handling

- Stench: Dithiophosphates can hydrolyze to release trace mercaptans/H₂S over time. Use in a fume hood.
- Oxidation: The ligand is easily oxidized to the disulfide dimer (tetraethyl thiuram disulfide analog). Store the solid salt in a cool, dry place. Prepare solutions fresh.
- Toxicity: While the ammonium salt is moderately toxic (LD50 oral rat ~7900 mg/kg), the extracted heavy metals are highly toxic. Handle all organic extracts as hazardous waste.

References

- MDPI (Metals Journal). Advances in Heavy Metal Extraction Using Organophosphorus Compounds: A Comprehensive Review. (Discusses dithiophosphate stability and selectivity for Cd/Hg). Available at: [\[Link\]](#)[1]
- ResearchGate. Extraction of Cadmium from Phosphoric Acid Media by Di(2-ethylhexyl) Dithiophosphoric Acid. (Validation of extraction from acidic media). Available at: [\[Link\]](#)

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Sources

- 1. Development of an analytical procedure using acid-based hydrophobic deep eutectic solvent for the extraction and preconcentration of heavy metals in sport supplements followed by GFAAS analysis - Analytical Methods (RSC Publishing) [pubs.rsc.org]
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